

Environmental fate and biodegradability of butyl acetate

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Compound of Interest

Compound Name: *Butyl acetate*

Cat. No.: *B1676999*

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An In-depth Technical Guide to the Environmental Fate and Biodegradability of **Butyl Acetate**

Executive Summary

This technical guide provides a comprehensive overview of the environmental fate and biodegradability of **butyl acetate**, a widely used industrial solvent. N-**butyl acetate** is characterized by its rapid environmental degradation and low potential for bioaccumulation.^[1] When released, it primarily partitions to the atmosphere, where it undergoes photochemical oxidation with a half-life of several days.^{[2][3]} In aquatic environments, its fate is governed by volatilization, hydrolysis, and rapid biodegradation.^{[2][3]} N-**butyl acetate** is classified as "readily biodegradable" according to OECD guidelines, with studies showing extensive degradation (over 80%) within 28 days.^{[2][4]} The primary biodegradation pathway involves hydrolysis to butanol and acetic acid, which are subsequently mineralized by microorganisms.^{[5][6]} This document summarizes key quantitative data, details standard experimental protocols for assessing biodegradability, and provides diagrams to illustrate the principal environmental processes.

Physicochemical Properties and Environmental Partitioning

The environmental behavior of **butyl acetate** is largely dictated by its physicochemical properties. Its moderate water solubility and relatively high vapor pressure indicate that upon release, it will partition between the atmosphere and water, with volatilization being a significant

process.^{[1][3]} The low octanol-water partition coefficient (Log Kow) suggests a low potential for bioaccumulation in organisms and minimal adsorption to soil or sediment.^{[1][2]}

Table 1: Physicochemical Properties of n-**Butyl Acetate**

Property	Value	Reference
Molecular Formula	C₆H₁₂O₂	[3]
Molecular Weight	116.16 g/mol	[3]
Vapor Pressure	11.5 mmHg at 25°C	[3]
Water Solubility	6,700 - 8,330 mg/L at 25°C	[3]
Log Kow (Octanol-Water Partition Coefficient)	1.8 - 1.82	[1][2][3]
Henry's Law Constant	2.93 x 10 ⁻⁴ atm-m ³ /mol	[3] (Calculated)

| Bioconcentration Factor (BCF) | 7 (Estimated) |^[3] |

Environmental Fate

Butyl acetates released into the environment will volatilize into the atmosphere, dissolve in water, and exhibit high mobility in soil.^{[1][2]} Degradation occurs through distinct processes in each environmental compartment.

Atmospheric Fate

The primary fate of **butyl acetate** released to the environment is volatilization into the atmosphere.^{[1][7]} In the vapor phase, it is degraded by reacting with photochemically-produced hydroxyl (•OH) radicals.^{[2][3]} Direct photolysis is not expected to be a significant removal process as **butyl acetate** does not absorb light at wavelengths greater than 290 nm.^[3]

Table 2: Atmospheric Degradation of **Butyl Acetate** Isomers

Isomer	Process	Rate Constant (cm ³ /molecule- sec)	Atmospheric Half-Life	Reference
n-Butyl Acetate	Reaction with •OH radicals	4.15 x 10 ⁻¹²	3.2 days (Estimated)	[3][8]
Isobutyl Acetate	Reaction with •OH radicals	Not specified	1.9 - 2.3 days (Calculated)	[2]
tert-Butyl Acetate	Reaction with •OH radicals	4.4 x 10 ⁻¹³	~36 days (Calculated)	[2]

| tert-**Butyl Acetate** | Reaction with Chlorine atoms | 1.6 x 10⁻¹¹ | Not specified |[2] |

Aquatic Fate

In the aquatic environment, **butyl acetate** is subject to three main fate processes: volatilization, hydrolysis, and biodegradation.

- Volatilization: Due to its Henry's Law constant, volatilization from water surfaces is an important fate process.[1][3] Estimated volatilization half-lives are approximately 6.5 hours for a model river and 5.3 days for a model lake.[3]
- Hydrolysis: **Butyl acetate** undergoes hydrolysis to form butanol and acetic acid.[5][6] This reaction is pH-dependent, occurring faster under alkaline conditions.[2][9]

Table 3: Hydrolysis Half-life of n-**Butyl Acetate**

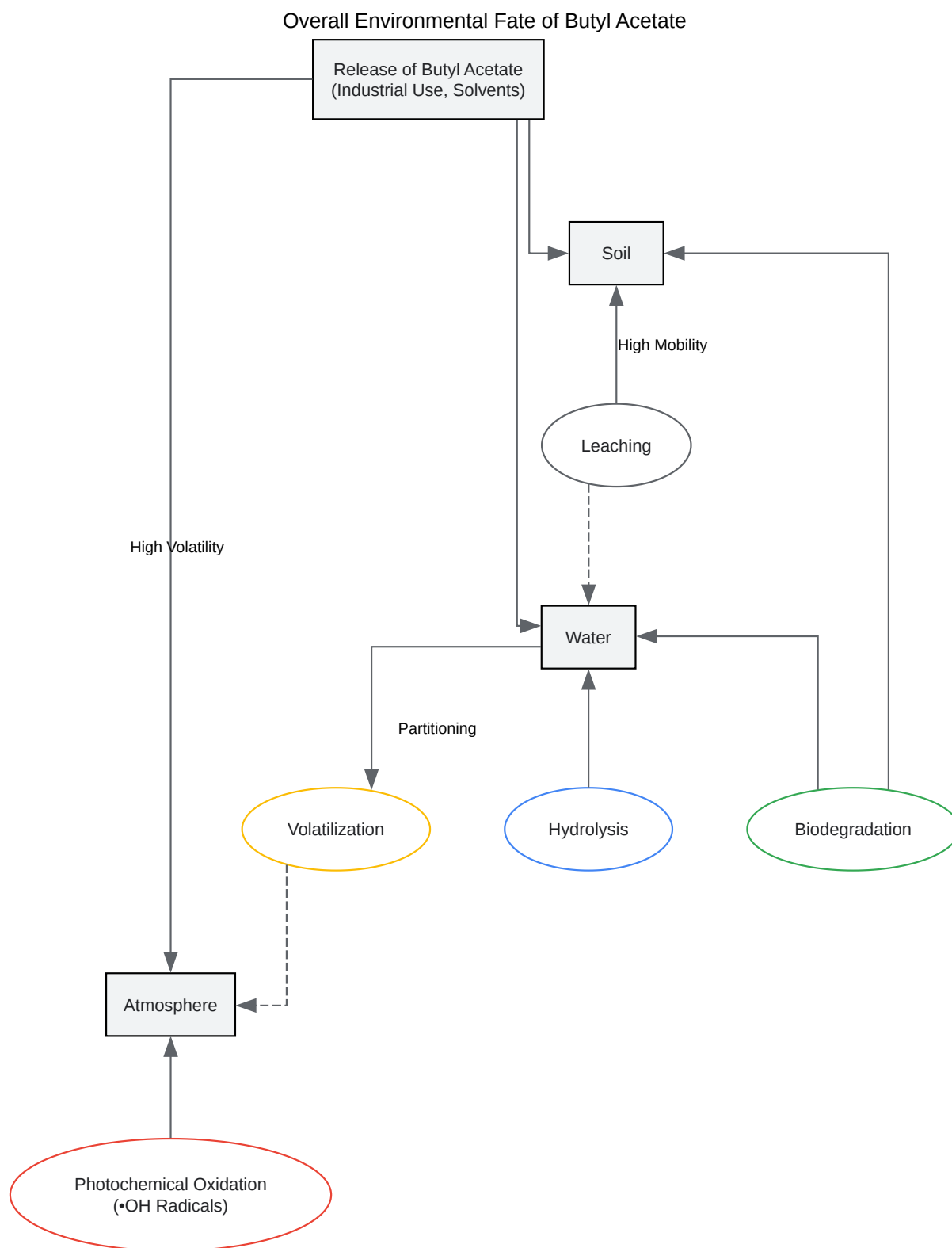
pH	Temperature	Half-Life	Reference
7.0	25°C / 20°C	2 - 3.1 years	[3][8]
8.0	25°C / 20°C	78 - 114 days	[3][8]

| 9.0 | 20°C | 11.4 days |[8] |

- Biodegradation: As detailed in Section 3.0, biodegradation is a major and rapid degradation pathway for **butyl acetate** in aquatic systems.^{[1][2]}

Fate in Soil

If released to soil, n-**butyl acetate** is expected to have very high mobility and is unlikely to adsorb to soil particles or sediment.^{[1][3]} Due to its volatility and biodegradability, it is not expected to persist in soil.



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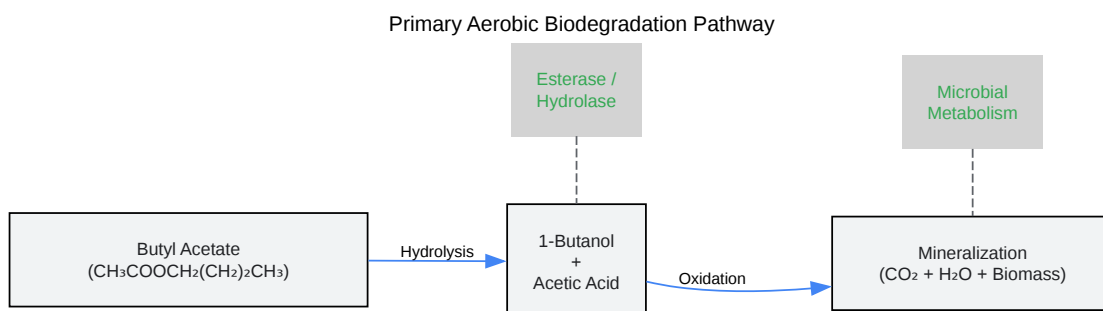
Diagram 1: Key environmental fate and transport pathways for **butyl acetate**.

Biodegradability

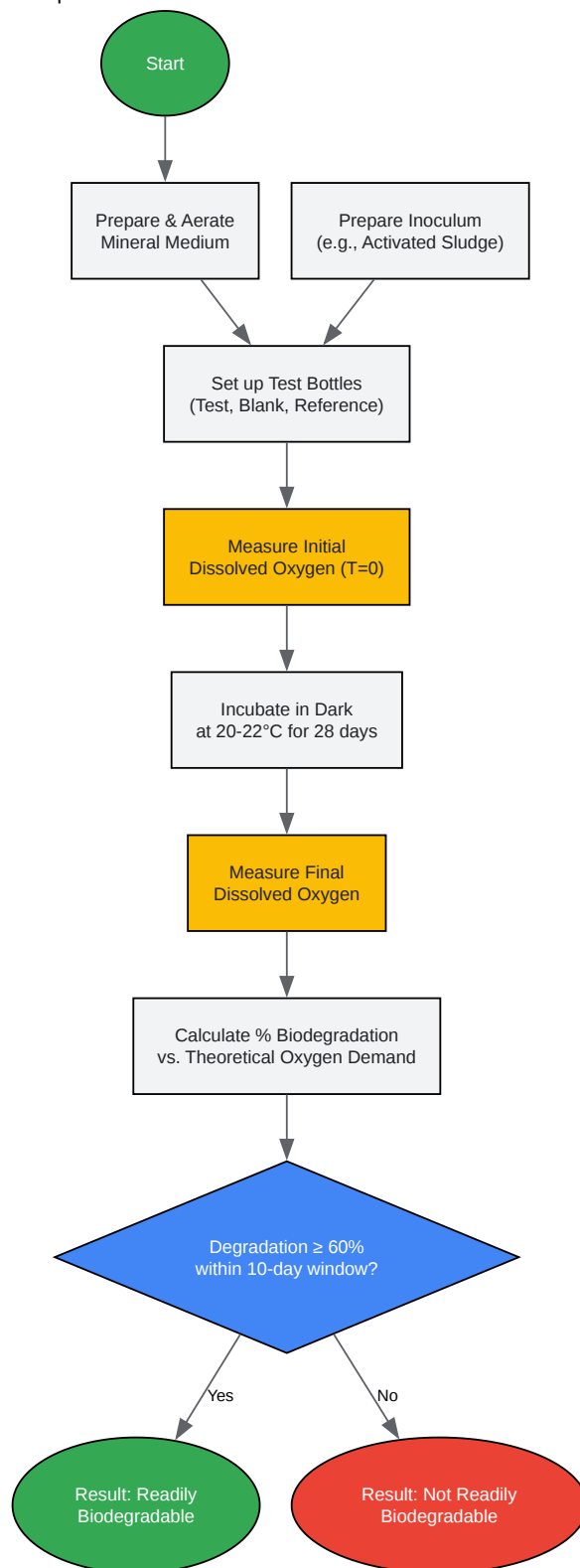
Butyl acetate is consistently reported as being readily biodegradable in aerobic environments. [1][2][10] This implies that it will be rapidly and completely broken down by microorganisms in environmental compartments like water and soil.

Biodegradation Pathway

The primary step in the aerobic biodegradation of **butyl acetate** is enzymatic hydrolysis, which cleaves the ester bond to yield 1-butanol and acetic acid. [5][6][11] Both of these metabolites are common, simple organic molecules that are easily utilized by a wide variety of microorganisms and are readily mineralized to carbon dioxide and water through central metabolic pathways.



Experimental Workflow: OECD 301D Closed Bottle Test

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